

Essential Safety and Handling Protocols for Davanone

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Compound of Interest

Compound Name: *Davanone*

Cat. No.: *B1200109*

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This guide provides comprehensive safety, handling, and disposal procedures for laboratory personnel working with **Davanone**. Adherence to these protocols is critical for ensuring personal safety and environmental compliance in research and development settings.

Hazard Identification and Summary

Davanone is a sesquiterpenoid ketone. While some safety data sheets (SDS) may classify the pure substance as non-hazardous, related compounds and the oil it is derived from (Davana Oil) present known risks.^{[1][2]} A conservative approach, treating the compound with appropriate caution, is recommended. Potential hazards include skin and eye irritation, and it may cause an allergic skin reaction.^{[2][3]}

Hazard Profile of Related Compounds:

Hazard Classification	Description	GHS Hazard Statement
Skin Irritation	Causes mild to moderate skin irritation upon contact.[2][4]	H315
Allergic Skin Reaction	May cause an allergic skin reaction (sensitization).[2][3]	H317
Eye Irritation	Causes serious eye irritation.[3][4]	H319
Acute Aquatic Hazard	Harmful to aquatic life.[2]	H402
Chronic Aquatic Hazard	Harmful to aquatic life with long-lasting effects.[2][3]	H412

| Flammability | Combustible liquid.[2] | H227 |

Chemical and Physical Properties

Understanding the physical properties of **Davanone** is essential for safe handling and storage.

Property	Value
Molecular Formula	C ₁₅ H ₂₄ O ₂ [1][5]
Molecular Weight	236.35 g/mol [5][6]
Boiling Point (est.)	292 °C[6]
Flash Point (est.)	117.1 °C[6]
Vapor Pressure (est.)	0.0006 mm Hg @ 25 °C
Appearance	Oily Liquid

Personal Protective Equipment (PPE) Protocol

The selection and use of appropriate PPE is the most critical step in preventing chemical exposure.[7] Personnel must wear the minimum required PPE for any task involving

Davanone.

Task Level	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Benchtop Operations(<10 mL, low energy)	Safety glasses with side shields	Nitrile or neoprene gloves	Long-sleeved lab coat	Not required if handled in a certified chemical fume hood.
Solution Preparation & Transfers(>10 mL)	Chemical splash goggles	Nitrile or neoprene gloves	Chemical-resistant apron over a lab coat	Not required if handled in a certified chemical fume hood.
High-Energy Operations(e.g., sonicating, heating)	Chemical splash goggles and a face shield	Nitrile or neoprene gloves	Chemical-resistant apron over a lab coat	Recommended to use a respirator with an organic vapor cartridge, even within a fume hood.[8]

Step-by-Step PPE Guidance:

- Eye Protection: Always wear safety glasses with side shields at a minimum. For tasks involving potential splashes, such as transferring liquids, chemical splash goggles are mandatory.[9]
- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for tears or holes before each use. Remove gloves using the proper technique to avoid skin contamination and wash hands thoroughly after removal.[10]
- Body Protection: A standard long-sleeved laboratory coat is required to protect from incidental contact. When handling larger quantities or performing tasks with a higher splash risk, a chemical-resistant apron should be worn over the lab coat.[8]

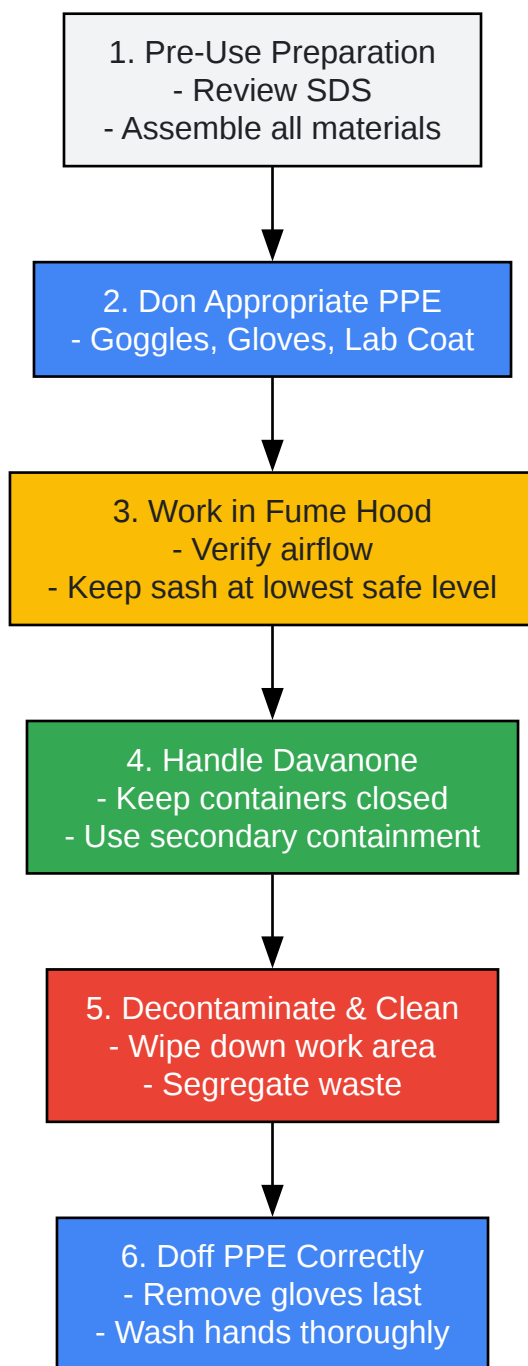
- Respiratory Protection: All work with **Davanone** should be performed inside a certified chemical fume hood to minimize inhalation of vapors.[9] If procedures could generate significant aerosols or vapors, or if engineering controls are insufficient, a respirator with an organic vapor cartridge may be necessary.[8]

Operational and Disposal Plans

A systematic approach to handling and disposal minimizes risk and ensures compliance.

Safe Handling and Storage Workflow

Proper handling begins before the chemical is used and ends only after the work area is clean and waste is secured.



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Caption: Logical workflow for the safe handling of **Davanone** in a laboratory setting.

Procedural Steps for Handling:

- Engineering Controls: Always handle **Davanone** in a properly functioning chemical fume hood to control vapor exposure.[7]

- Safe Practices: Avoid skin and eye contact.[9] Do not eat, drink, or smoke in the laboratory. Keep containers tightly closed when not in use.
- Storage: Store **Davanone** in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[2] Ensure the container is clearly labeled.

Waste Disposal Plan

Davanone and all contaminated materials must be disposed of as hazardous chemical waste. Never discharge **Davanone** or its solutions into the sewer system, as it is harmful to aquatic life.[11][12]

Caption: Step-by-step workflow for the compliant disposal of **Davanone** waste.

Disposal Protocol:

- Waste Segregation: Collect all materials contaminated with **Davanone**, including unused product, solutions, contaminated gloves, pipette tips, and paper towels, in a dedicated hazardous waste container.[13]
- Containerization: Use a chemically compatible, leak-proof container with a tight-fitting lid. Do not overfill the container.[14]
- Labeling: Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "**Davanone**." [11] Include the date when waste was first added.
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.[13]
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[11][15] Do not attempt to dispose of the waste through other means.

Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

First Aid Measures:

- Skin Contact: Immediately remove contaminated clothing.[2] Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation or a rash develops.[3]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[3] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[2]

Spill Response:

- Small Spills (in a fume hood): Absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads). Place the contaminated absorbent into a sealed, labeled hazardous waste container. Clean the area with soap and water.
- Large Spills: Evacuate the immediate area and alert nearby personnel. Prevent the spill from entering drains.[12] Contact your institution's EHS or emergency response team for cleanup.

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References

- 1. abmole.com [abmole.com]
- 2. ultranl.com [ultranl.com]
- 3. vigon.com [vigon.com]
- 4. angenechemical.com [angenechemical.com]
- 5. Davanone D | C₁₅H₂₄O₂ | CID 88556 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scent.vn [scent.vn]

- 7. How to Keep Workers Safe - Diversitech [diversitech-air.com]
- 8. PI28/PI061: Personal Protective Equipment for Handling Pesticides [edis.ifas.ufl.edu]
- 9. Protective Equipment for Working With Solvents | MicroCare [microcare.com]
- 10. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. ic.ptb.de [ic.ptb.de]
- 15. sharedlab.bme.wisc.edu [sharedlab.bme.wisc.edu]
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